

Application Notes and Protocols: Synthesis of Iodomethylcholine Iodide (IMC)

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Compound of Interest

Compound Name: Choline iodide

CAS No.: 17773-10-3

Cat. No.: B121885

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Iodomethylcholine iodide (IMC) is a choline analog that has garnered interest in biomedical research, particularly for its role as an inhibitor of trimethylamine (TMA) lyase, an enzyme involved in the gut microbial production of trimethylamine N-oxide (TMAO). Elevated TMAO levels have been associated with various cardiovascular and metabolic diseases. This document provides a detailed protocol for the chemical synthesis of IMC, along with its characterization data.

Quantitative Data Summary

The following table summarizes the key quantitative data associated with the synthesis and characterization of iodomethylcholine iodide.

Parameter	Value	Reference
Reactants		
Dimethylethanolamine	5.0 mL (50 mmol)	[1]
Diiodomethane	4.8 mL (60 mmol)	[1]
Acetonitrile (solvent)	50 mL	[1]
Reaction Conditions		
Temperature	Room Temperature	[1]
Reaction Time	48 hours	[1]
Product Yield and Purity		
Yield	8.57 g (48%)	[1]
Appearance	Light yellow solid	[1]
Characterization Data		
¹ H-NMR (400 MHz, D ₂ O)	δ 5.24 (s, 2H, -N-CH ₂ -I), 4.06-3.99 (m, 2H, -CH ₂ -CH ₂ -OH), 3.68-3.62 (m, 2H, -N-CH ₂ -CH ₂ -), 3.29 (s, 6H, -N(CH ₃) ₂)	[1]
¹³ C-NMR (100 MHz, D ₂ O)	δ 66.1 (-CH ₂ -CH ₂ -OH), 55.8 (-N-CH ₂ -CH ₂ -), 52.9 (-N(CH ₃) ₂), 33.0 (-N-CH ₂ -I)	[1]
HRMS (ESI/TOF)	m/z (M ⁺) calculated for C ₅ H ₁₃ INO: 230.0036; found: 230.0033	[1]

Experimental Protocol

This section details the methodology for the synthesis of **iodomethylcholine iodide**.

Materials:

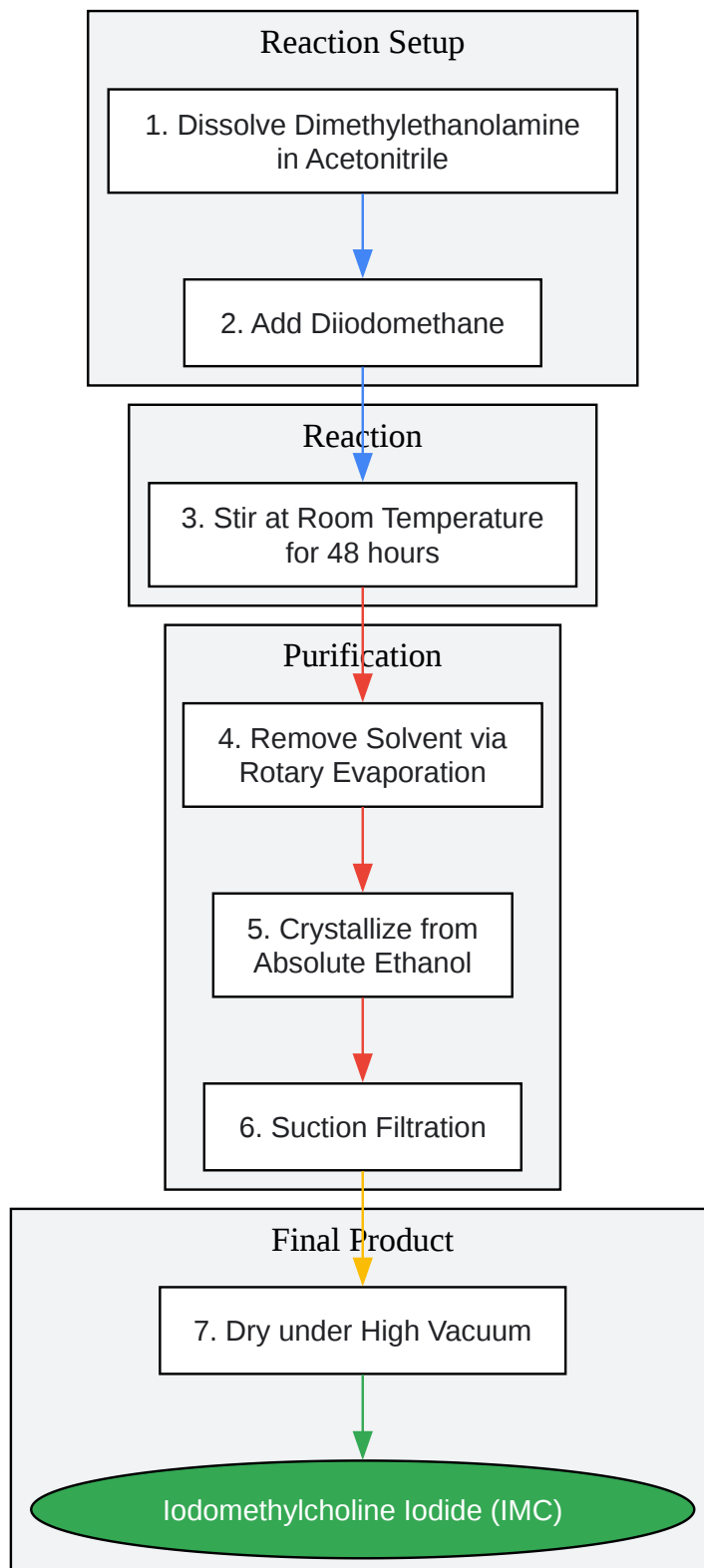
- Dimethylethanolamine
- Diiodomethane
- Acetonitrile
- Absolute ethanol
- 250 mL round bottom flask
- Rubber septum
- Magnetic stirrer
- Rotary evaporator
- Suction filtration apparatus (with Grade 2 filter paper)
- High vacuum line

Procedure:

- **Reaction Setup:** In a 250 mL round bottom flask, add dimethylethanolamine (5.0 mL, 50 mmol) to acetonitrile (50 mL) and stir the solution at room temperature.[\[1\]](#)
- **Addition of Reagent:** To the stirred solution, add diiodomethane (4.8 mL, 60 mmol).[\[1\]](#)
- **Reaction:** Lightly cap the flask with a rubber septum and allow the resulting solution to stir at room temperature for 48 hours.[\[1\]](#)
- **Solvent Removal:** After 48 hours, remove the solvent by rotary evaporation.[\[1\]](#)
- **Crystallization and Filtration:** Crystallize the resulting residue from absolute ethanol.[\[1\]](#) Filter the crystals using suction filtration through Grade 2 filter paper.[\[1\]](#)
- **Drying:** Dry the collected light yellow solid under high vacuum overnight to obtain the final product.[\[1\]](#)

Diagrams

Experimental Workflow for IMC Synthesis



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Caption: Workflow for the synthesis of Iodomethylcholine Iodide (IMC).

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References

- [1. Synthesis of iodomethylcholine iodide \(IMC\) \[bio-protocol.org\]](#)
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